

Commercial Sources and Technical Guide for Woodtide (AS-61743)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Woodtide
Cat. No.: B12396486

[Get Quote](#)

An In-depth Technical Resource for Researchers, Scientists, and Drug Development Professionals

Introduction

Woodtide (AS-61743) is a synthetic peptide that serves as a crucial tool for researchers studying the DYRK (dual-specificity tyrosine-phosphorylation-regulated kinase) family of protein kinases. Specifically, it is a well-characterized substrate for DYRK1A, a kinase implicated in a variety of cellular processes and linked to several human diseases, including Down syndrome and certain cancers. This technical guide provides a comprehensive overview of the commercial sources for **Woodtide**, its biochemical properties, and detailed protocols for its use in in-vitro kinase assays.

Biochemical Properties and Specifications

Woodtide is a peptide derived from the sequence of the human transcription factor FKHR (Forkhead in Rhabdomyosarcoma), also known as FOXO1. The peptide corresponds to residues 324-334 of FKHR and includes two additional lysine residues at the N-terminus to facilitate its binding to phosphocellulose paper, a common method for separating phosphorylated from non-phosphorylated peptides in kinase assays.^{[1][2]}

The sequence and chemical properties of **Woodtide** are summarized in the table below.

Property	Value
Sequence (3-letter code)	H-Lys-Lys-Ile-Ser-Gly-Arg-Leu-Ser-Pro-Ile-Met-Thr-Glu-Gln-NH2[1]
Sequence (1-letter code)	KKISGRLSPIMTEQ-NH2[1]
Molecular Formula	C68H123N21O20S[1]
Molecular Weight	1586.93 g/mol (calculated)[3], ~1587 g/mol (reported by suppliers)[1]
Purity	Typically ≥95% as determined by HPLC[1][4]
Form	Lyophilized powder[1]
Storage Conditions	-20°C[1]

Commercial Availability

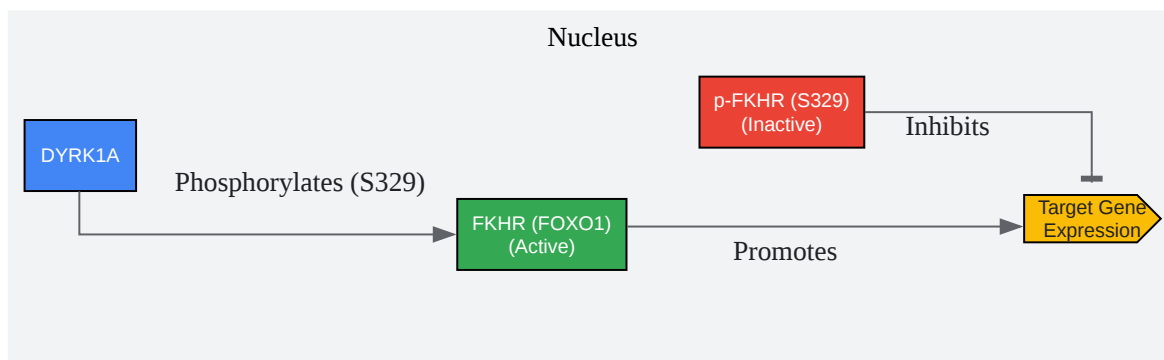
Woodtide (AS-61743) is available from several commercial suppliers, ensuring its accessibility for the research community. The following table summarizes the key information from prominent vendors.

Supplier	Catalog Number	Product Name	Purity	Quantity
Anaspec	AS-61743	Forkhead derived peptide, Woodtide	≥95% (Peak Area by HPLC) [1]	1 mg[1]
Merck Millipore	12-434	Woodtide	Not explicitly stated	Not explicitly stated
Eurogentec	AS-61743	Forkhead derived peptide, Woodtide	Not explicitly stated	1 mg[5]
Cambridge Bioscience	ANA61743	Forkhead derived Peptide, Woodtide	≥95% (Peak Area by HPLC) [4]	1 mg[4]
Elabscience	E-PP-1157	Forkhead derived peptide, Woodtide	> 95%[3]	Not explicitly stated

The DYRK1A-FKHR Signaling Pathway

Woodtide's utility as a research tool stems from its role as a substrate for DYRK1A, allowing for the specific measurement of this kinase's activity. DYRK1A is a constitutively active kinase that autophosphorylates a tyrosine residue in its activation loop, after which it phosphorylates its substrates on serine and threonine residues.[6] One of its key physiological substrates is the transcription factor FKHR (FOXO1).[7][8]

DYRK1A phosphorylates FKHR at Serine 329 (in human FKHR), a site distinct from the phosphorylation sites targeted by the PI3K/Akt signaling pathway.[7][9] This phosphorylation event has been shown to decrease the transcriptional activity of FKHR and influence its subcellular localization, thereby playing a role in the regulation of gene expression.[8] Understanding this pathway is critical for elucidating the cellular functions of DYRK1A and its role in disease.



[Click to download full resolution via product page](#)

DYRK1A phosphorylates FKHR (FOXO1) in the nucleus, leading to its inactivation.

Experimental Protocols

The following protocols provide a general framework for conducting in-vitro kinase assays using **Woodtide** as a substrate for DYRK1A. Researchers should optimize these protocols for their specific experimental conditions.

Protocol 1: Radioactive Kinase Assay using P81 Phosphocellulose Paper

This traditional method relies on the incorporation of radioactive ^{32}P from $[\gamma\text{-}^{32}\text{P}]\text{ATP}$ into the **Woodtide** substrate.

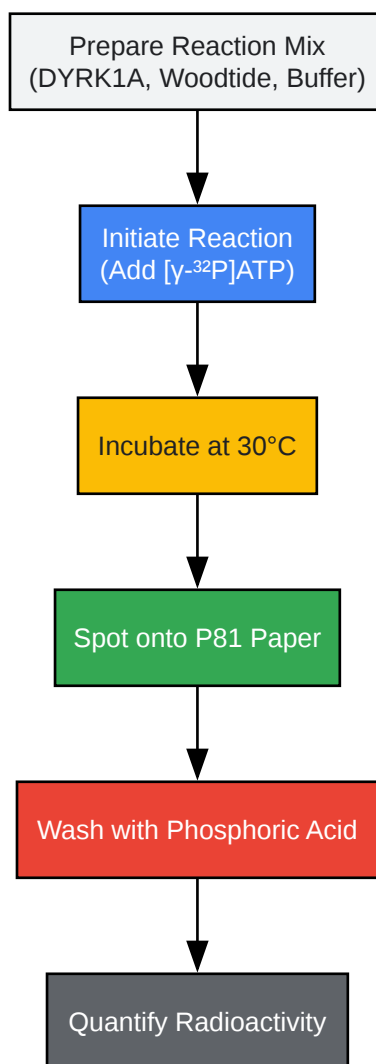
Materials:

- Recombinant human DYRK1A enzyme
- **Woodtide** (AS-61743)
- $[\gamma\text{-}^{32}\text{P}]\text{ATP}$
- Kinase Assay Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl_2 , 1 mM EGTA, 2 mM DTT, 0.01% Brij-35)

- 100 mM ATP solution
- 75 mM Phosphoric Acid
- P81 Phosphocellulose Paper
- Scintillation Counter and Scintillation Fluid

Procedure:

- Prepare a reaction mixture containing the desired concentration of **Woodtide** (e.g., 10-50 μ M) and recombinant DYRK1A in Kinase Assay Buffer.
- Initiate the kinase reaction by adding a mixture of non-radioactive ATP and [γ - 32 P]ATP to a final concentration of approximately 100 μ M.
- Incubate the reaction at 30°C for a predetermined time (e.g., 10-30 minutes). The incubation time should be within the linear range of the reaction.
- Stop the reaction by spotting a portion of the reaction mixture onto a P81 phosphocellulose paper square.
- Wash the P81 papers three times for 5-10 minutes each in 75 mM phosphoric acid to remove unincorporated [γ - 32 P]ATP.
- Perform a final wash with acetone and allow the papers to dry.
- Quantify the incorporated radioactivity using a scintillation counter.



[Click to download full resolution via product page](#)

Workflow for a radioactive in-vitro kinase assay using **Woodtide**.

Protocol 2: Non-Radioactive Kinase Assay using ADP-Glo™ Assay

This commercially available assay from Promega measures kinase activity by quantifying the amount of ADP produced during the kinase reaction.

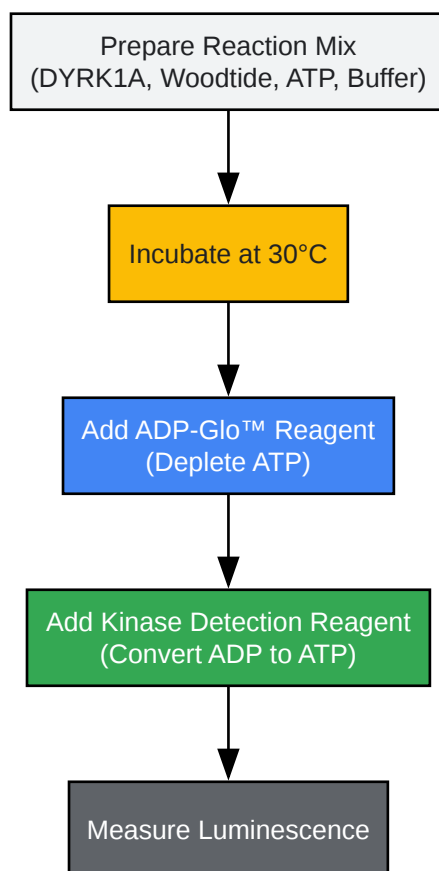
Materials:

- Recombinant human DYRK1A enzyme
- **Woodtide** (AS-61743)

- ATP
- Kinase Assay Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)[10]
- ADP-Glo™ Kinase Assay Kit (Promega)
- White, opaque 96-well plates

Procedure:

- In a 96-well plate, prepare a serial dilution of any inhibitors to be tested in the kinase assay buffer.[10]
- Add a solution containing the DYRK1A enzyme and **Woodtide** substrate to each well.[10]
- Initiate the kinase reaction by adding ATP. The final ATP concentration should be at or near the K_m for DYRK1A.[10]
- Incubate the plate at 30°C for a predetermined time (e.g., 60 minutes).[10]
- Stop the kinase reaction and measure the amount of ADP produced by following the manufacturer's instructions for the ADP-Glo™ Kinase Assay kit.[10] This typically involves adding the ADP-Glo™ Reagent to deplete the remaining ATP, followed by the addition of the Kinase Detection Reagent to convert ADP to ATP and measure the newly synthesized ATP via a luciferase reaction.
- Measure luminescence using a plate-reading luminometer.



[Click to download full resolution via product page](#)

Workflow for a non-radioactive in-vitro kinase assay using the ADP-Glo™ system.

Conclusion

Woodtide (AS-61743) is an indispensable tool for the study of DYRK family kinases, particularly DYRK1A. Its commercial availability from multiple suppliers and its well-defined biochemical properties make it a reliable substrate for in-vitro kinase assays. The experimental protocols provided in this guide, along with the overview of the relevant signaling pathway, offer a solid foundation for researchers to investigate the activity and regulation of DYRK1A, contributing to a deeper understanding of its role in health and disease.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Forkhead derived peptide, Woodtide - 1 mg [anaspec.com]
- 2. peptide.com [peptide.com]
- 3. Forkhead derived peptide, Woodtide - Elabscience® [elabscience.com]
- 4. Forkhead derived Peptide, Woodtide - AnaSpec [bioscience.co.uk]
- 5. Forkhead derived peptide, Woodtide - 1 mg [eurogentec.com]
- 6. DYRK1A - Wikipedia [en.wikipedia.org]
- 7. The kinase DYRK1A phosphorylates the transcription factor FKHR at Ser329 in vitro, a novel in vivo phosphorylation site - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. The kinase DYRK1A phosphorylates the transcription factor FKHR at Ser329 in vitro, a novel in vivo phosphorylation site - PMC [pmc.ncbi.nlm.nih.gov]
- 9. discovery.dundee.ac.uk [discovery.dundee.ac.uk]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Commercial Sources and Technical Guide for Woodtide (AS-61743)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12396486/docs#commercial-sources-and-technical-guide-for-woodtide-as-61743>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)